

# N-Methyl-2-morpholinoethanamine: A Technical Overview of its Physical Properties

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## Compound of Interest

Compound Name: *N-Methyl-2-morpholinoethanamine*

Cat. No.: *B1283371*

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a detailed overview of the known physical properties of **N-Methyl-2-morpholinoethanamine**, a morpholine derivative of interest in various research and development applications. The information presented herein is compiled from available chemical data sources and is intended to serve as a foundational resource for laboratory and development work.

## Core Physical Properties

**N-Methyl-2-morpholinoethanamine** is a substituted morpholine compound with the chemical formula  $C_7H_{16}N_2O$ . At standard conditions, it exists as a liquid.<sup>[1]</sup> A summary of its key physical and chemical identifiers is provided below.

| Property          | Value   | Reference |
|-------------------|---|-----------|
| Molecular Formula | C <sub>7</sub> H <sub>16</sub> N <sub>2</sub> O | [1]       |
| Molecular Weight  | 144.21 g/mol                                    | [1]       |
| Physical Form     | Liquid  | [1]       |
| Boiling Point     | 210.3 °C at 760 mmHg                            |           |
| Density           | 0.952 g/cm <sup>3</sup>                         |           |
| Flash Point       | 81.0 °C   |           |
| Melting Point     | Data not available                              |           |
| Solubility        | Data not available                              |           |
| Purity (Typical)  | 98%   | [1]       |
| CAS Number        | 41239-40-1                                      | [1]       |

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of a liquid substance like **N-Methyl-2-morpholinoethanamine**. These protocols are standard laboratory procedures and provide a framework for obtaining the quantitative data presented above.

### Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For small sample volumes, a micro-reflux method is a common and accurate technique.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Thermometer with a suitable range
- Heating block or oil bath

- Clamps and stand
- Capillary tube (sealed at one end)

Procedure:

- A small volume (approximately 0.5 mL) of the liquid sample is placed into the test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The apparatus is assembled with the thermometer bulb positioned in the vapor phase above the liquid surface.
- The heating source is applied gradually. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- As the liquid reaches its boiling point, the vapor pressure of the substance will cause a rapid and continuous stream of bubbles to emerge from the capillary tube.
- The heating is then discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.

## Determination of Density (Pycnometer Method)

The density of a substance is its mass per unit volume. A pycnometer, a flask with a specific, accurately known volume, is commonly used for the precise determination of the density of liquids.

Apparatus:

- Pycnometer (volumetric flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Constant temperature bath

**Procedure:**

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance ( $m_{\text{empty}}$ ).
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped away.
- The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium. The volume of the liquid is then precisely that of the pycnometer at that temperature.
- The pycnometer and its contents are removed from the bath, dried on the outside, and its total mass is accurately measured ( $m_{\text{filled}}$ ).
- The mass of the liquid is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer ( $m_{\text{liquid}} = m_{\text{filled}} - m_{\text{empty}}$ ).
- The density of the liquid is then calculated by dividing the mass of the liquid by the known volume of the pycnometer ( $\rho = m_{\text{liquid}} / V_{\text{pycnometer}}$ ).

## Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the boiling point of a liquid using the micro-reflux method.



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Caption: Workflow for Boiling Point Determination by the Micro-Reflux Method.

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## References

- 1. cymitquimica.com [cymitquimica.com]
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